

# Personal protective equipment for handling 4-(Diphenylhydroxymethyl)benzoic acid

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## Compound of Interest

Compound Name: 4-(Diphenylhydroxymethyl)benzoic acid

Cat. No.: B051643

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## Essential Safety and Handling Guide for 4-(Diphenylhydroxymethyl)benzoic Acid

This guide provides immediate and essential safety protocols for handling 4-(Diphenylhydroxymethyl)benzoic acid in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Hazard Identification and GHS Classification

4-(Diphenylhydroxymethyl)benzoic acid (CAS No: 19672-49-2) is a chemical that requires careful handling due to its potential health effects.<sup>[1]</sup> According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, this substance is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.<sup>[1][2]</sup>
- Serious Eye Irritation (Category 2): Causes serious eye irritation.<sup>[1][2]</sup>
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.<sup>[1][2]</sup>

The signal word for this chemical is "Warning".<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense to minimize exposure and ensure personal safety. A risk assessment should be conducted to determine the specific PPE required for the tasks being performed.<sup>[3]</sup> Below is a summary of the recommended PPE for handling **4-(Diphenylhydroxymethyl)benzoic acid**, which is a solid in powder form.

PPE Category	Recommended Equipment
Eye and Face Protection	Safety glasses with side-shields are the minimum requirement. <sup>[4]</sup> For tasks with a higher risk of splashing or dust generation, chemical safety goggles and a face shield should be worn. <sup>[4][5][6]</sup> Eye protection must be marked with "Z87" to signify ANSI Z87.1 compliance. <sup>[4]</sup>
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact. <sup>[5]</sup> <sup>[6]</sup> For prolonged or heavy handling, consider double-gloving or using heavy-duty gloves. <sup>[4]</sup> Gloves should be inspected before use and removed immediately if contaminated. <sup>[4]</sup>
Respiratory Protection	When handling the powder outside of a fume hood or in areas with inadequate ventilation, a NIOSH/MSHA-approved respirator is necessary to prevent inhalation of dust. <sup>[7]</sup> A dust mask of type N95 (US) or equivalent is recommended. <sup>[5]</sup>
Body Protection	A lab coat must be worn to protect clothing and skin from splashes and spills. <sup>[5][6]</sup> For larger quantities or tasks with a significant risk of contamination, a chemical-resistant apron or coveralls may be appropriate.
Footwear	Closed-toe shoes are mandatory in a laboratory setting to protect against spills and falling objects. <sup>[3]</sup>

## Operational Handling Plan

Adherence to standard operating procedures is critical for the safe handling of **4-(Diphenylhydroxymethyl)benzoic acid**.

### Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[7\]](#)
- Whenever possible, handle the chemical in a fume hood, especially when weighing or transferring the powder, to minimize inhalation exposure.

### Safe Work Practices:

- Avoid all personal contact, including inhalation of dust.[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[8\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.  
[\[1\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Avoid contact with strong oxidizing agents, as they are incompatible materials.[\[7\]](#)

### Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[\[1\]](#)[\[7\]](#)

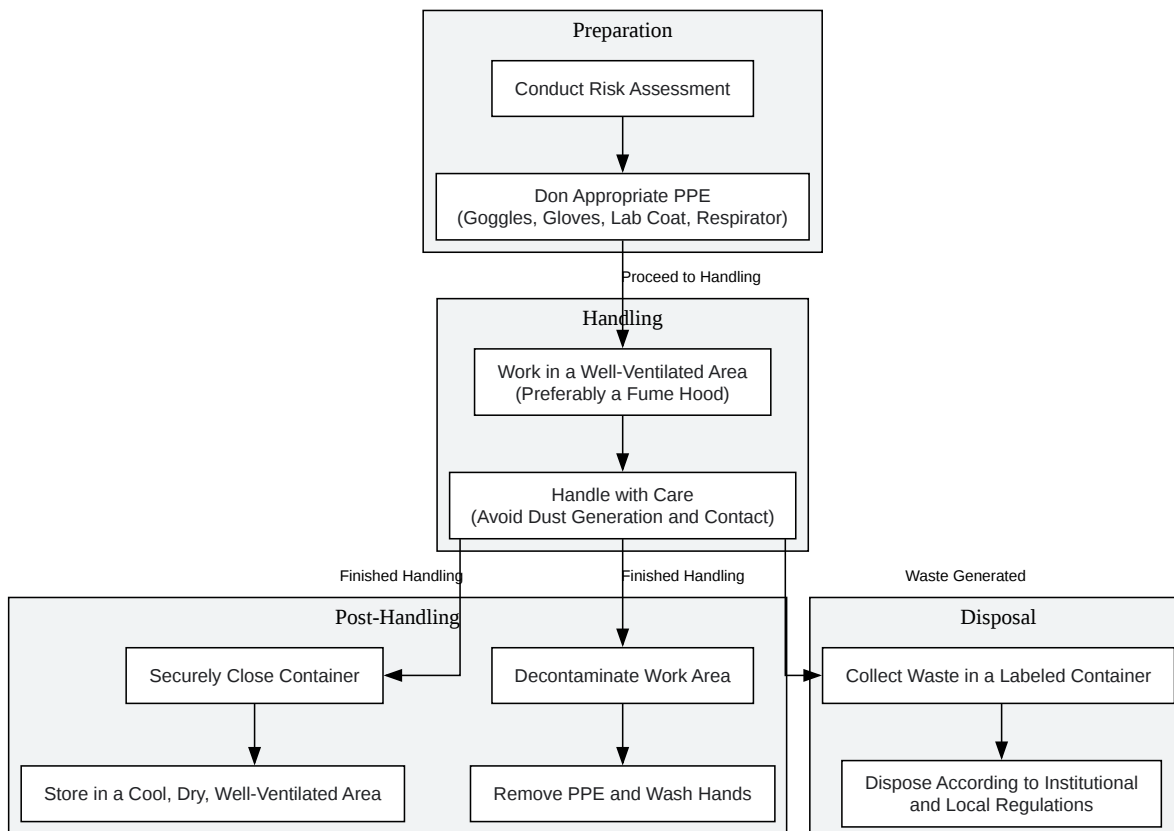
- Ingestion: Clean the mouth with water and seek medical attention.[\[7\]](#)[\[9\]](#)

## Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material in a suitable, labeled container for disposal.[\[7\]](#)[\[8\]](#) Do not let this chemical enter the environment.[\[7\]](#)
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[7\]](#) Chemical waste generators must consult with their institution's environmental health and safety department to ensure complete and accurate classification and disposal procedures.

## Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **4-(Diphenylhydroxymethyl)benzoic acid**.

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